

# Characterization and certification of 5-Nitrosalicylic acid reference material

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Nitrosalicylic acid

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## A Comparative Guide to 5-Nitrosalicylic Acid Reference Materials

For researchers, scientists, and professionals in drug development, the quality and characterization of reference materials are paramount for accurate analytical results. This guide provides a comparative overview of commercially available **5-Nitrosalicylic acid** (CAS No. 96-97-9) reference materials, detailing their certification, available characterization data, and the experimental protocols used for their analysis. **5-Nitrosalicylic acid** is a key intermediate in organic synthesis and pharmaceutical manufacturing, notably as a precursor in the production of mesalazine.<sup>[1]</sup>

## Comparison of 5-Nitrosalicylic Acid Reference Materials

The selection of a suitable reference material depends on the specific requirements of the analytical method, including the need for a certified value and the level of characterization required. The following table summarizes the specifications of **5-Nitrosalicylic acid** reference materials from prominent suppliers.

Supplier	Product Name/Grade	Purity/Assay	Characterization Methods	Certification
Sigma-Aldrich	2-Hydroxy-5-nitrobenzoic acid, certified reference material, TraceCERT® (Product No. PHR9056)	Not explicitly stated in search results, but certified.	Quantitative NMR (qNMR) is a common method for certification of TraceCERT® materials.	Certified Reference Material (CRM) produced under ISO/IEC 17025 and ISO 17034.
Sigma-Aldrich	2-Hydroxy-5-nitrobenzoic acid (Product No. 247871)	99%	Not specified in search results.	Analytical Standard
LGC Standards	5-Nitrosalicylic Acid (Product Code TRC-N520910)	Not explicitly stated in search results.	Not specified in search results.	Pharmaceutical Reference Standard.[2]
Thermo Scientific	5-Nitrosalicylic acid, 98% (Catalog No. A13010)	≥97.5 to ≤102.5% (Aqueous acid-base Titration), ≥97.5% (Silylated GC)	Aqueous acid-base Titration, Silylated Gas Chromatography (GC), Fourier-Transform Infrared Spectroscopy (FTIR).[3]	Analytical Reagent
Thermo Scientific	5-Nitrosalicylic acid, 99%	≥98.5 % (HPLC)	High-Performance Liquid Chromatography (HPLC), Infrared Spectroscopy, Melting Point.[1]	Analytical Reagent

## Experimental Protocols

Detailed experimental protocols are crucial for replicating and verifying analytical results. Below are representative methodologies for the key experiments used in the characterization of **5-Nitrosalicylic acid**.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the separation and quantification of **5-Nitrosalicylic acid** and its potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18, end-capped (250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase: A mixture of aqueous buffer and organic solvent. A common approach involves an isocratic elution with a mixture of 5mM octane-1-sulfonic acid sodium salt in water (pH adjusted to 2.70 with ortho-phosphoric acid) and acetonitrile (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25°C.
- Detection: UV detection at 210 nm.
- Procedure:
  - Prepare a standard solution of the **5-Nitrosalicylic acid** reference material in a suitable solvent (e.g., methanol or the mobile phase).
  - Prepare the sample solution to be analyzed at a similar concentration.
  - Inject equal volumes of the standard and sample solutions into the HPLC system.
  - Record the chromatograms and calculate the purity of the sample by comparing the peak area of **5-Nitrosalicylic acid** to the total area of all peaks.

## Assay by Aqueous Acid-Base Titration

This titrimetric method determines the percentage of **5-Nitrosalicylic acid** by neutralizing it with a standardized basic solution.

- Apparatus: Burette, beaker, magnetic stirrer.
- Reagents:
  - Standardized 0.1 M Sodium Hydroxide (NaOH) solution.
  - Phenolphthalein indicator solution.
  - Ethanol (to dissolve the sample).
- Procedure:
  - Accurately weigh a known amount of **5-Nitrosalicylic acid** and dissolve it in a suitable volume of ethanol.
  - Add a few drops of phenolphthalein indicator to the solution.
  - Titrate the solution with the standardized 0.1 M NaOH solution until a persistent pink color is observed.
  - Record the volume of NaOH solution used.
  - Calculate the assay of **5-Nitrosalicylic acid** using the following formula:

Where:

- V = Volume of NaOH solution used (in Liters)
- M = Molarity of the NaOH solution
- E = Equivalent weight of **5-Nitrosalicylic acid** (183.12 g/mol )
- W = Weight of the **5-Nitrosalicylic acid** sample (in grams)

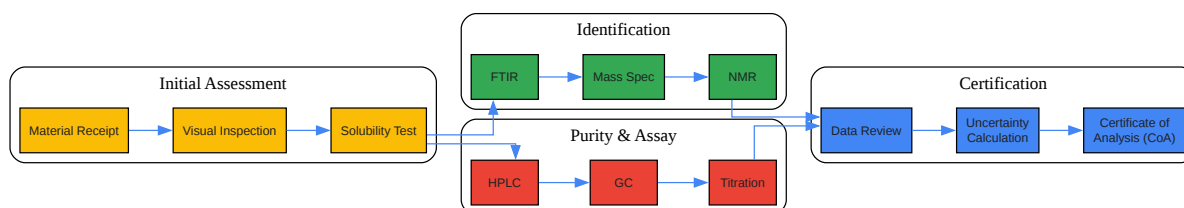
## Identification by Fourier-Transform Infrared Spectroscopy (FTIR)

FTIR spectroscopy is used to confirm the identity of the material by comparing its infrared spectrum with that of a known reference standard.

- Instrumentation: A standard FTIR spectrometer.
- Sample Preparation: Prepare a potassium bromide (KBr) pellet containing a small amount of the **5-Nitrosalicylic acid** sample or use an Attenuated Total Reflectance (ATR) accessory.
- Procedure:
  - Obtain the infrared spectrum of the sample over the range of 4000 to 400  $\text{cm}^{-1}$ .
  - Compare the obtained spectrum with the reference spectrum of **5-Nitrosalicylic acid**. The positions and relative intensities of the absorption bands should be concordant. Key characteristic peaks for **5-Nitrosalicylic acid** include those corresponding to the O-H stretch of the carboxylic acid and phenol, the C=O stretch of the carboxylic acid, and the N-O stretches of the nitro group.

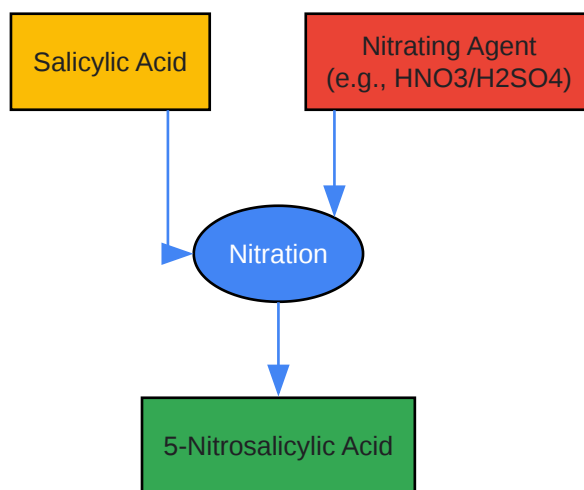
## Visualizations

The following diagrams illustrate the logical workflow for the characterization of a **5-Nitrosalicylic acid** reference material and a simplified representation of its synthesis pathway.



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Figure 1. A logical workflow for the characterization and certification of a **5-Nitrosalicylic acid** reference material.



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Figure 2. Simplified reaction pathway for the synthesis of **5-Nitrosalicylic acid** from Salicylic acid.

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## References

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- To cite this document: BenchChem. [Characterization and certification of 5-Nitrosalicylic acid reference material]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b045951#characterization-and-certification-of-5-nitrosalicylic-acid-reference-material\]](https://www.benchchem.com/product/b045951#characterization-and-certification-of-5-nitrosalicylic-acid-reference-material)

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